

safety and handling of Methyl 2-bromo-6-methylbenzoate

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Compound of Interest

Compound Name: **Methyl 2-bromo-6-methylbenzoate**

Cat. No.: **B1631332**

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An In-Depth Technical Guide to the Safe Handling of **Methyl 2-bromo-6-methylbenzoate**

Introduction

Methyl 2-bromo-6-methylbenzoate (CAS No. 99548-56-8) is a substituted aromatic ester widely utilized as a versatile intermediate in advanced organic synthesis.^[1] Its structural features, particularly the bromine atom and the ortho-substituted methyl and ester groups, make it a valuable building block in the construction of complex molecules for pharmaceuticals, agrochemicals, and materials science.^{[1][2]} Researchers often employ this reagent in sophisticated cross-coupling reactions where the bromine atom serves as an effective leaving group.^[1]

However, the same reactivity that makes this compound synthetically useful also necessitates a rigorous and well-informed approach to its handling and safety. This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of the safety protocols, hazard management, and emergency procedures for **Methyl 2-bromo-6-methylbenzoate**. The causality behind each recommendation is explained to foster a deeper understanding and a proactive safety culture in the laboratory.

Chemical and Physical Properties

A foundational understanding of a chemical's properties is the first step in safe handling. These characteristics influence storage, handling techniques, and emergency response.

Property	Value	Source(s)
CAS Number	99548-56-8	[1] [3]
Molecular Formula	C ₉ H ₉ BrO ₂	[4] [5]
Molecular Weight	229.07 g/mol	[4] [5]
Appearance	Colorless to light yellow liquid	[2] [5] [6]
Boiling Point	141 °C @ 21 Torr	[6]
Density	~1.433 g/cm ³	[5] [6]
Solubility	Soluble in organic solvents (ether, benzene, ethanol)	[2]
Storage	Store in a tightly sealed container in a dry, cool, well- ventilated area at room temperature.	[2] [4] [5]

Hazard Identification and GHS Classification

While comprehensive toxicological data for **Methyl 2-bromo-6-methylbenzoate** is not fully detailed in all public sources, information from safety data sheets and data on closely related structural isomers allows for a conservative and responsible hazard assessment. The compound should be treated as a hazardous substance. It is reported to be harmful if swallowed, inhaled, or in contact with skin, and is an irritant to the eyes and skin.[\[2\]](#)[\[7\]](#)

Caption: Relevant GHS pictograms for handling **Methyl 2-bromo-6-methylbenzoate**.

The following table summarizes the anticipated GHS classifications based on data for the compound and its isomers. This approach ensures that handling procedures are based on a cautious assessment of risk.

Hazard Class	Hazard Statement	GHS Code	Source(s)
Acute Toxicity, Oral	Harmful if swallowed	H302	[7]
Acute Toxicity, Dermal	Harmful in contact with skin	H312	[8]
Skin Corrosion/Irritation	Causes skin irritation	H315	[9][10]
Serious Eye Damage/Irritation	Causes serious eye irritation	H319	[9][10][11]
Specific Target Organ Toxicity	May cause respiratory irritation	H335	[9][10]

Engineering Controls & Personal Protective Equipment (PPE)

The primary directive in chemical safety is to minimize exposure. This is achieved first through engineering controls, which remove the hazard at the source, and second through Personal Protective Equipment (PPE), which protects the individual.

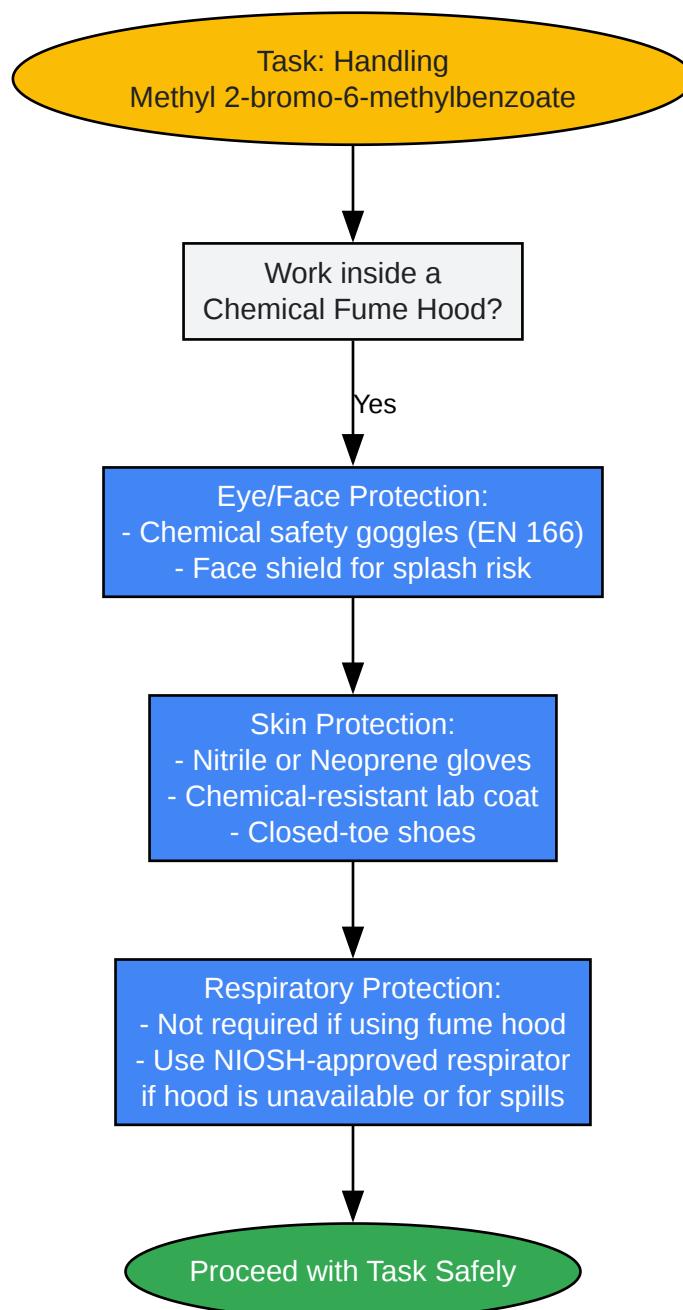
Engineering Controls

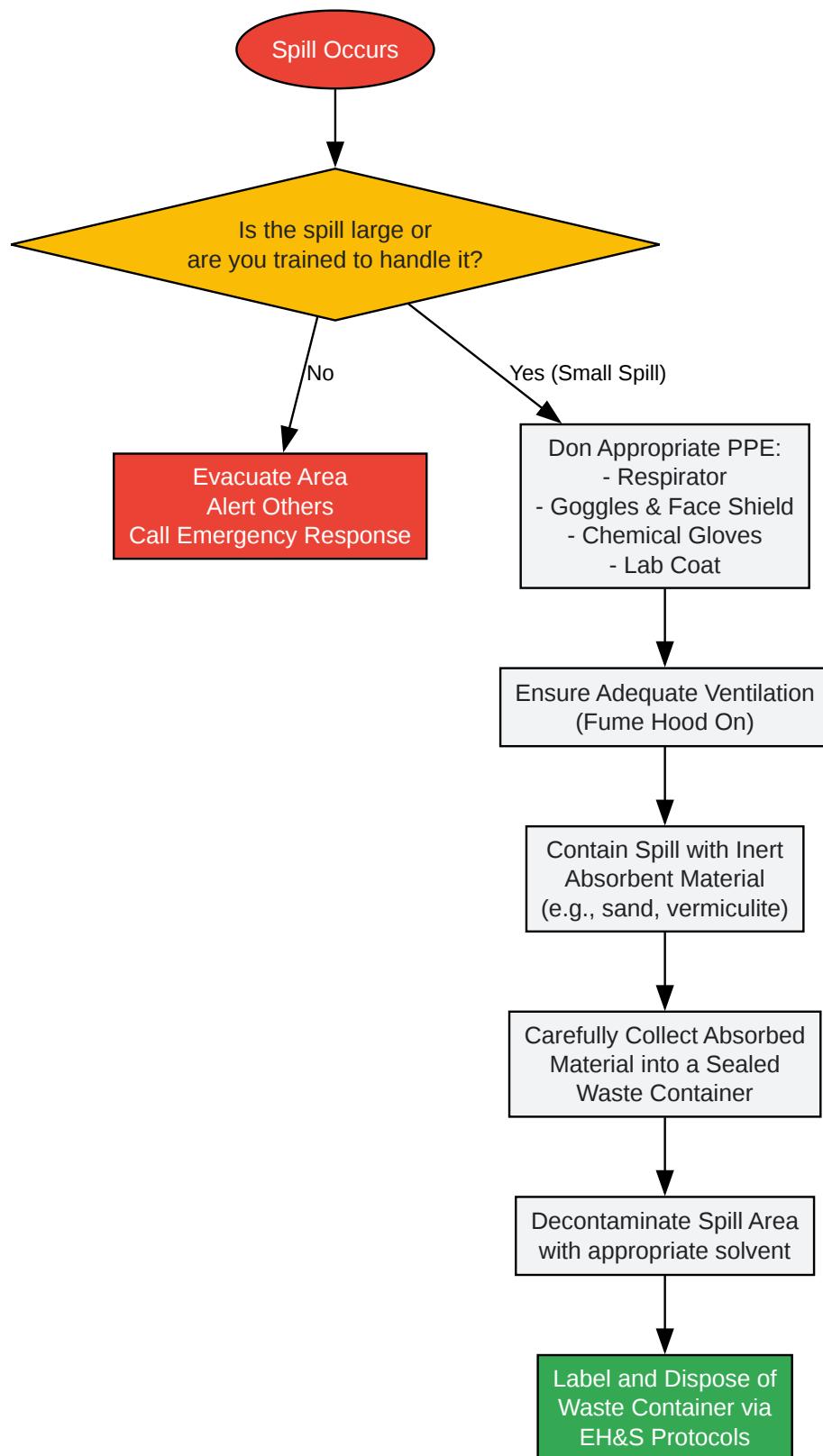
The use of robust engineering controls is non-negotiable when handling this compound.

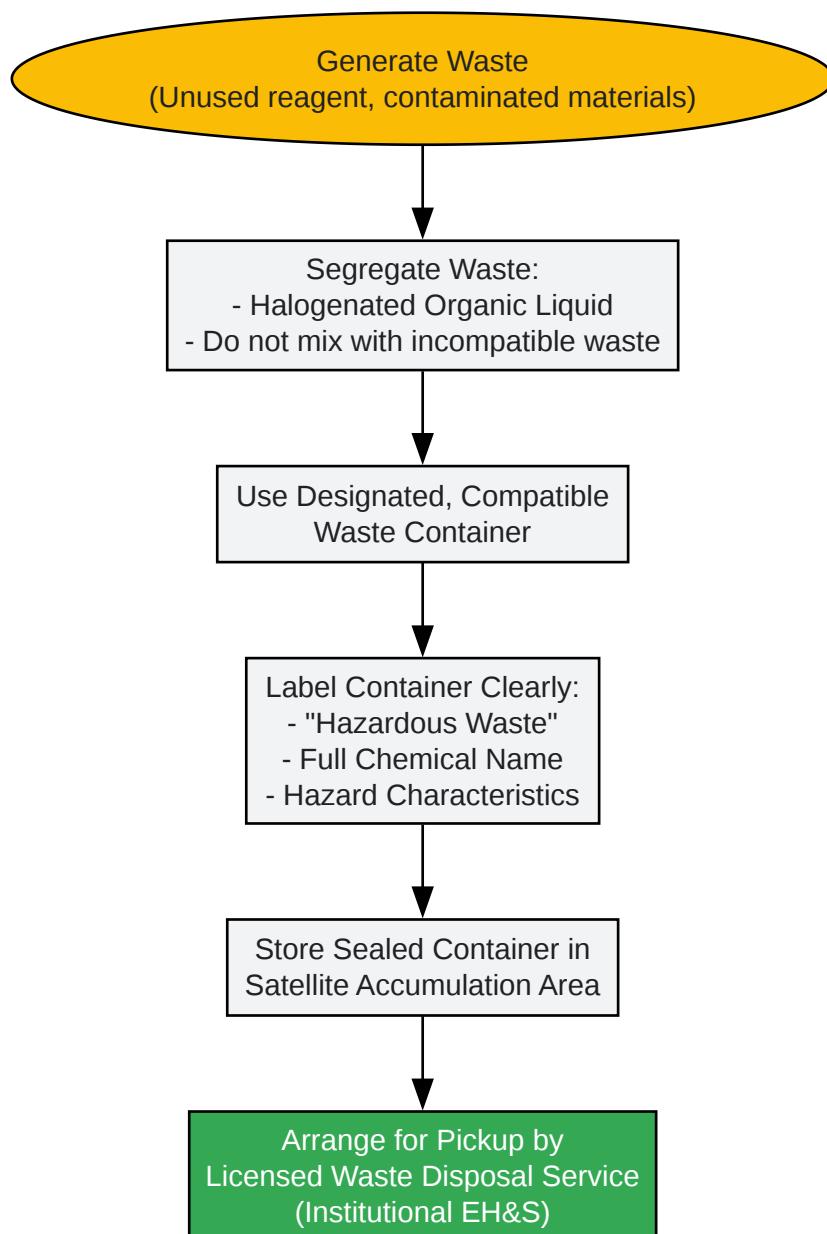
- Chemical Fume Hood: All manipulations, including weighing, transferring, and running reactions, must be performed inside a certified chemical fume hood.[7] This is the most critical control measure to prevent inhalation of vapors.
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[4]
- Emergency Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[11]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully to provide an adequate barrier against the chemical.[12]





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